

# Application Notes and Protocols for CAY10444

## Stock Solution Preparation

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### Compound of Interest

Compound Name: CAY10444

Cat. No.: B1668646

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Audience: Researchers, scientists, and drug development professionals.

### Introduction:

**CAY10444**, also known as BML-241, is a potent and selective antagonist of the sphingosine-1-phosphate receptor 3 (S1P<sub>3</sub>).<sup>[1][2][3][4]</sup> It is a valuable tool for studying the physiological and pathological roles of the S1P<sub>3</sub> receptor, which is involved in various cellular processes, including cell growth, migration, and inflammation.<sup>[2][5]</sup> **CAY10444** has been shown to inhibit S1P-induced calcium mobilization and the growth and migration of certain cell types.<sup>[2][5]</sup> This document provides detailed protocols for the preparation of **CAY10444** stock solutions using dimethyl sulfoxide (DMSO) as the solvent, ensuring reproducible and reliable experimental results.

## Chemical and Physical Properties

A summary of the key quantitative data for **CAY10444** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	BML-241, 2-undecyl-4R-thiazolidinecarboxylic acid	[2][4]
Molecular Formula	C <sub>15</sub> H <sub>29</sub> NO <sub>2</sub> S	[1][2][4]
Molecular Weight	287.46 g/mol (also cited as 287.5 g/mol )	[1][2][4]
Appearance	Crystalline solid, White to off-white	[1][2][4]
Purity	≥98%	[2][4]
Solubility in DMSO	10 mg/mL to 29 mg/mL (may require warming)	[1][3][6]
IC <sub>50</sub>	11.6 μM for S1P-induced calcium mobilization in CHO cells expressing human S1P <sub>3</sub>	[2]

## Experimental Protocols

### Materials and Equipment

- **CAY10444** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional, for warming)
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Safety Precautions

- **CAY10444** is for research use only and not for human or veterinary use.[\[4\]](#)
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

## Preparation of a 10 mM CAY10444 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments.

### Step-by-Step Procedure:

- **Equilibrate CAY10444:** Allow the vial of **CAY10444** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh CAY10444:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CAY10444** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.875 mg of **CAY10444** (Molecular Weight = 287.5 g/mol ).
- **Add DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the **CAY10444** powder. To prepare a 10 mM stock solution with 2.875 mg of **CAY10444**, add 1 mL of DMSO. Note that hygroscopic DMSO can negatively impact solubility.[\[1\]](#)
- **Dissolve the Compound:**
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be applied.[\[6\]](#) Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquot and Store:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - For long-term storage, store the aliquots at -80°C for up to 6 months.<sup>[1]</sup> For short-term storage, -20°C for up to 1 month is acceptable.<sup>[1]</sup>

## Preparation of Working Solutions

To prepare a working solution, dilute the 10 mM DMSO stock solution with the appropriate cell culture medium or buffer immediately before use. It is not recommended to store aqueous solutions for more than one day.<sup>[7]</sup>

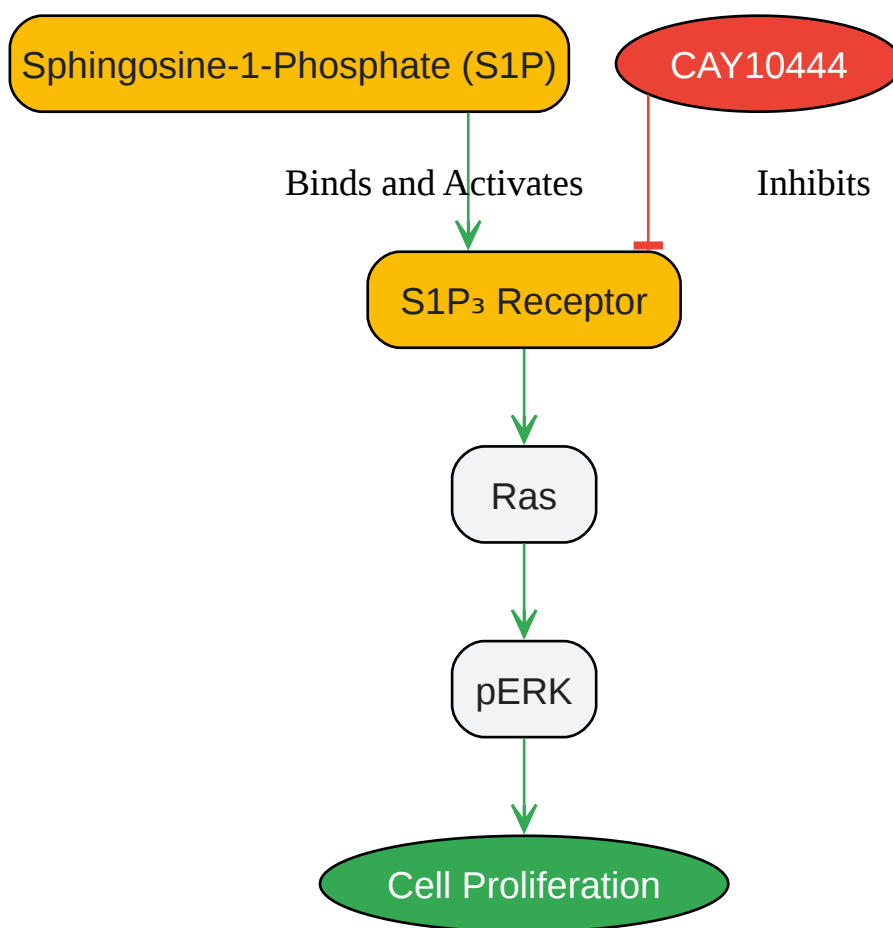
Example Dilution: To prepare a 10 µM working solution in 1 mL of cell culture medium:

- Take 1 µL of the 10 mM **CAY10444** stock solution.
- Add it to 999 µL of the desired cell culture medium.
- Mix thoroughly by gentle pipetting or brief vortexing.

## Visualizations

### Signaling Pathway of CAY10444

**CAY10444** acts as an antagonist to the S1P<sub>3</sub> receptor, thereby inhibiting its downstream signaling. One of the key pathways affected is the Ras/pERK pathway, which is involved in cell proliferation.<sup>[8]</sup>

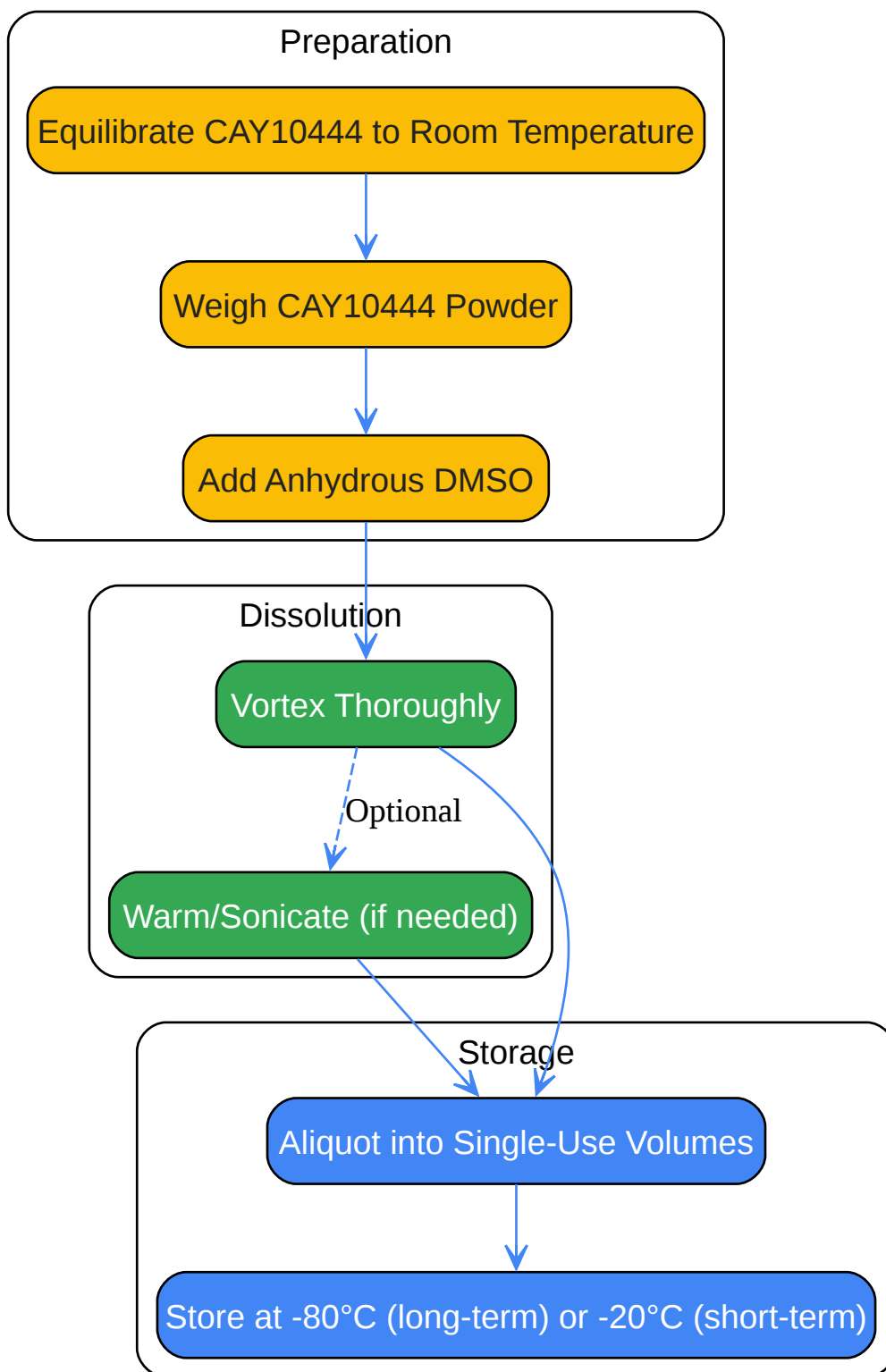


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Caption: **CAY10444** inhibits the S1P/S1P<sub>3</sub> signaling pathway.

## Experimental Workflow for **CAY10444** Stock Solution Preparation

The following diagram illustrates the key steps in preparing a **CAY10444** stock solution.



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Caption: Workflow for **CAY10444** stock solution preparation.

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